What is 4-(Chloromethyl)benzimidamide hydrochloride?

Author: BenchChem Technical Support Team. **Date**: April 2026

Compound of Interest

Compound Name:	*4-(Chloromethyl)benzimidamide*
CAS No.:	*790166-90-4*
Cat. No.:	*B12446399*

Get Quote

An In-depth Technical Guide to **4-(Chloromethyl)benzimidamide** Hydrochloride: A Bifunctional Molecular Tool for Chemical Biology and Drug Discovery

Abstract

This technical guide provides a comprehensive overview of **4-(Chloromethyl)benzimidamide** hydrochloride, a specialized bifunctional molecule with significant potential in chemical biology and drug discovery. While not a commonly cataloged commercial compound, its unique structure, combining a serine protease-targeting benzimidamide core with a reactive chloromethyl group, makes it a compelling candidate for the development of covalent inhibitors, chemical probes, and novel therapeutic agents. This document elucidates its chemical properties, proposes a robust synthetic pathway, explores its dual-mechanism of action, and provides detailed experimental protocols for its synthesis and application. The guide is intended for researchers, medicinal chemists, and drug development professionals seeking to leverage advanced molecular tools for enzyme inhibition and analysis.

Introduction: A Tale of Two Moieties

© 2026 BenchChem. All rights reserved.

The benzimidamide (or benzamidine) scaffold is a well-established pharmacophore, recognized for its ability to act as a reversible, competitive inhibitor of trypsin-like serine proteases.[1] Its positively charged amidinium group effectively mimics the side chain of arginine or lysine, allowing it to bind with high affinity to the S1 pocket of these enzymes, which features a critical aspartate residue at the base.[2] This interaction has been extensively exploited in the design of anticoagulants and other therapeutic agents.

The introduction of a chloromethyl group at the para position of the benzene ring transforms this simple competitive inhibitor into a sophisticated bifunctional chemical entity. The chloromethyl group, a benzylic halide, is a potent electrophile, capable of forming a covalent bond with nucleophilic amino acid residues commonly found in enzyme active sites, such as cysteine, histidine, and even the catalytic serine itself.[3][4]

Thus, **4-(Chloromethyl)benzimidamide** hydrochloride emerges as a molecule with a dual-action potential: it can first be guided to the active site of a serine protease by the high-affinity benzimidamide "warhead," and then, once in proximity, the chloromethyl "payload" can form an irreversible covalent bond, leading to permanent inactivation of the enzyme. This guide will delve into the technical specifics of this promising, albeit specialized, research compound.

Physicochemical and Structural Data

As **4-(Chloromethyl)benzimidamide** hydrochloride is not a standard catalog item, its empirical data is not readily available. The following table summarizes its predicted and inferred properties based on its chemical structure and data from closely related analogs like 4-Chlorobenzamidine hydrochloride (CAS 14401-51-5)[5] and 4-(Chloromethyl)benzamide (CAS 84545-14-2).[6][7]

© 2026 BenchChem. All rights reserved.

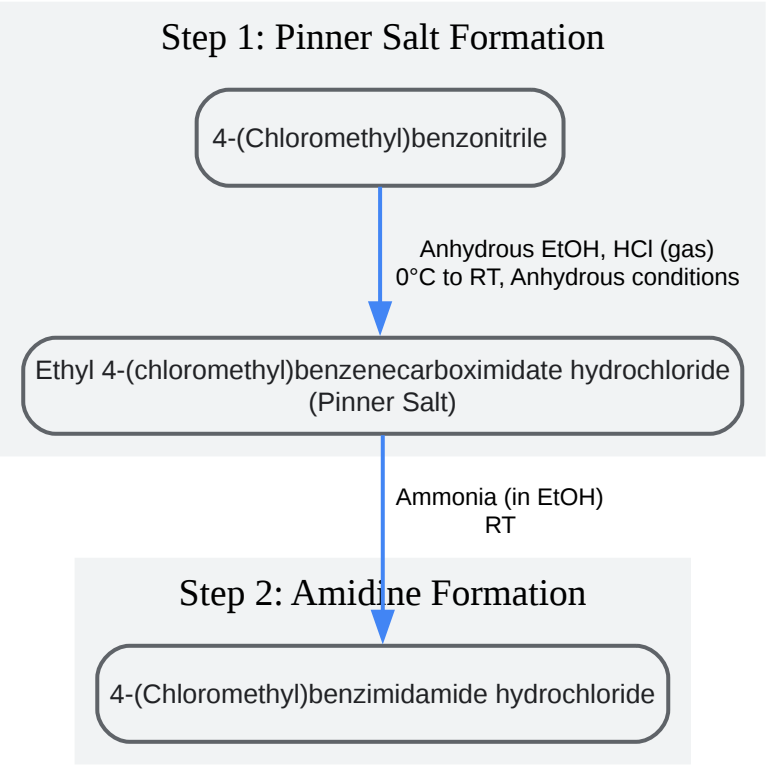
Property	Value	Source/Method
IUPAC Name	4-(Chloromethyl)benzenecarboximidamide hydrochloride	Nomenclature
Synonyms	4-(Chloromethyl)benzamidine HCl	Common Usage
CAS Number	Not Assigned	Database Search
Molecular Formula	$C_8H_{10}Cl_2N_2$	Calculation
Molecular Weight	205.09 g/mol	Calculation
Appearance	Predicted: White to off-white crystalline solid	Analogy
Solubility	Predicted: Soluble in water, ethanol, DMSO	Analogy
Melting Point	Predicted: >200 °C (with decomposition)	Analogy
Chemical Structure	Drawing	

Synthesis Pathway: The Pinner Reaction

The most logical and established route to synthesize amidines from nitriles is the Pinner reaction.[8][9][10] This two-step process first involves the formation of an imidate salt (a Pinner salt) by treating a nitrile with an alcohol in the presence of anhydrous hydrogen chloride. The Pinner salt is then reacted with ammonia to yield the desired amidine.[11][12]

The starting material for **4-(Chloromethyl)benzimidamide** hydrochloride would be 4-(chloromethyl)benzonitrile.

© 2026 BenchChem. All rights reserved.



Click to download full resolution via product page

Caption: Proposed synthesis of **4-(Chloromethyl)benzimidamide** hydrochloride via the Pinner reaction.

Experimental Protocol: Synthesis

CAUTION: This synthesis involves highly reactive and potentially toxic reagents. It should only be performed by trained chemists in a well-ventilated fume hood with appropriate personal protective equipment (PPE).

Part 1: Formation of Ethyl 4-(chloromethyl)benzenecarboximidate hydrochloride (Pinner Salt)

- Setup: Equip a three-necked, flame-dried, round-bottom flask with a magnetic stir bar, a gas inlet tube, and a drying tube (filled with calcium chloride).
- Reagents: To the flask, add 4-(chloromethyl)benzonitrile (1.0 eq) and anhydrous ethanol (3.0 eq).

© 2026 BenchChem. All rights reserved.

- Reaction: Cool the mixture to 0°C in an ice bath. Bubble dry hydrogen chloride gas through the stirred solution for 2-3 hours.
- Incubation: Seal the flask and allow it to warm to room temperature. Let it stand for 24-48 hours. The Pinner salt will typically precipitate as a white solid.
- Isolation: Collect the precipitate by vacuum filtration, wash with cold anhydrous diethyl ether, and dry under vacuum to yield the Pinner salt.

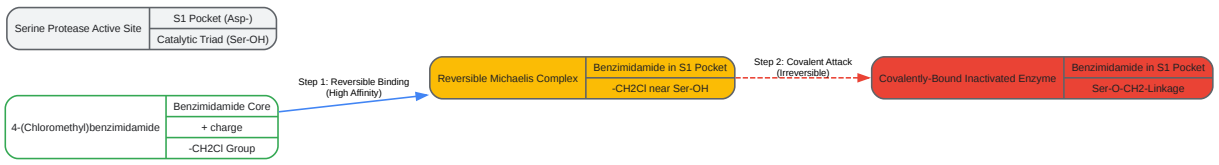
Part 2: Formation of **4-(Chloromethyl)benzimidamide** hydrochloride

- Setup: Suspend the isolated Pinner salt (1.0 eq) in a fresh solution of anhydrous ethanol in a round-bottom flask.
- Reaction: Cool the suspension to 0°C. Add a solution of ammonia in ethanol (2.0-3.0 eq) dropwise with stirring.
- Incubation: Allow the reaction to stir at room temperature for 12-24 hours.
- Workup: Remove the precipitated ammonium chloride by filtration. Concentrate the filtrate under reduced pressure.
- Purification: The crude product can be purified by recrystallization from a suitable solvent system (e.g., ethanol/diethyl ether) to yield pure **4-(Chloromethyl)benzimidamide** hydrochloride.

Mechanism of Action: A Dual-Pronged Attack

The utility of this molecule lies in its ability to function as a targeted covalent inhibitor. This involves a two-step mechanism of action against serine proteases.

© 2026 BenchChem. All rights reserved.



Click to download full resolution via product page

Caption: Dual mechanism of inhibition for **4-(Chloromethyl)benzimidamide** hydrochloride.

Step 1: Reversible Competitive Inhibition

The positively charged benzimidamide moiety acts as a potent recognition element, guiding the inhibitor to the active site of trypsin-like serine proteases. It forms a salt bridge with the aspartate residue at the bottom of the S1 specificity pocket, resulting in a stable, reversible enzyme-inhibitor complex.[1] This initial binding step is characterized by a low dissociation constant (Kd), ensuring high occupancy of the active site even at low inhibitor concentrations.

Step 2: Irreversible Covalent Modification

Once the inhibitor is positioned within the active site, the electrophilic chloromethyl group is brought into close proximity to nucleophilic residues of the catalytic triad (e.g., Serine-195 in trypsin). The nucleophilic residue can then attack the benzylic carbon, displacing the chloride leaving group in an SN2-type reaction.[4] This forms a stable covalent bond, leading to the irreversible inactivation of the enzyme.[13] This targeted covalent inhibition strategy offers advantages in potency and duration of action compared to purely reversible inhibitors.[14]

Applications in Research and Drug Development

The unique properties of **4-(Chloromethyl)benzimidamide** hydrochloride make it a versatile tool for researchers.

- Selective Covalent Inhibitor: Its primary application is as a selective covalent inhibitor for serine proteases. By first targeting the enzyme through reversible binding, it achieves higher

© 2026 BenchChem. All rights reserved.

specificity than non-targeted electrophiles, which can react indiscriminately with various biomolecules.[14]

- Activity-Based Protein Profiling (ABPP): This compound can be used as a chemical probe in ABPP workflows to identify and profile active serine proteases in complex biological samples. The covalent nature of the interaction allows for the "tagging" of active enzymes, which can then be detected by mass spectrometry or other analytical methods.

- Synthetic Intermediate: The reactive chloromethyl group serves as a synthetic handle.[15] It can be readily displaced by a variety of nucleophiles (e.g., thiols, amines, azides) to generate libraries of novel benzimidamide derivatives for structure-activity relationship (SAR) studies. This allows for the exploration of interactions with other pockets on the enzyme surface (S2, S3, etc.) to enhance potency and selectivity.

Experimental Protocol: In Vitro Trypsin Inhibition Assay

This protocol provides a general method to assess the inhibitory potential of **4-(Chloromethyl)benzimidamide** hydrochloride against a model serine protease, bovine trypsin.

Materials:

- Bovine Trypsin
- Nα-Benzoyl-L-arginine 4-nitroanilide hydrochloride (BAPNA) substrate
- Assay Buffer: 50 mM Tris-HCl, 20 mM $CaCl_2$, pH 8.0
- **4-(Chloromethyl)benzimidamide** hydrochloride (Test Inhibitor)
- Benzamidine hydrochloride (Control Inhibitor)
- DMSO (for stock solutions)
- 96-well microplate and plate reader (405 nm)

Procedure:

- Reagent Preparation:

© 2026 BenchChem. All rights reserved.

- Prepare a stock solution of the Test Inhibitor and Control Inhibitor in DMSO (e.g., 10 mM).
- Prepare a working solution of Trypsin in cold assay buffer (e.g., 10 µg/mL).
- Prepare a working solution of BAPNA substrate in assay buffer (e.g., 1 mM).

- Assay Setup:
  - In a 96-well plate, add 50 µL of assay buffer to each well.
  - Add 2 µL of serially diluted inhibitor solutions (in DMSO) to the test wells. Add 2 µL of DMSO to control wells.
  - Add 25 µL of the Trypsin working solution to all wells.
- Pre-incubation:
  - Gently mix the plate and incubate at 37°C for 15 minutes to allow for inhibitor binding.
- Reaction Initiation:
  - Add 25 µL of the BAPNA substrate solution to all wells to start the reaction.
- Measurement:
  - Immediately begin reading the absorbance at 405 nm every minute for 30 minutes using a microplate reader. The rate of increase in absorbance is proportional to the enzyme activity.
- Data Analysis:
  - Calculate the initial reaction velocity (V_0) for each well.
  - Plot the percent inhibition versus the inhibitor concentration and fit the data to a dose-response curve to determine the IC_{50} value.

Safety and Handling

© 2026 BenchChem. All rights reserved.

While a specific Safety Data Sheet (SDS) for **4-(Chloromethyl)benzimidamide** hydrochloride is not available, its handling should be guided by the known hazards of its constituent functional groups, particularly the benzylic chloride. Benzyl chloride is a toxic, corrosive, and lachrymatory substance.[16][17]

- Engineering Controls: Always handle this compound in a certified chemical fume hood.
- Personal Protective Equipment (PPE): Wear chemical-resistant gloves (e.g., nitrile), safety goggles, and a lab coat.
- Inhalation: The compound is likely to be a respiratory irritant. Avoid breathing dust or vapors.[18]
- Skin and Eye Contact: Expected to be corrosive and cause severe irritation or burns. In case of contact, immediately flush the affected area with copious amounts of water for at least 15 minutes and seek medical attention.[7]
- Storage: Store in a tightly sealed container in a cool, dry, and well-ventilated area, away from incompatible materials such as strong oxidizing agents and bases.
- Disposal: Dispose of waste in accordance with local, state, and federal regulations for hazardous chemical waste.

Conclusion

4-(Chloromethyl)benzimidamide hydrochloride represents a powerful, albeit specialized, molecular tool for the study of serine proteases. Its dual-action mechanism, combining high-affinity reversible binding with subsequent irreversible covalent modification, offers a sophisticated strategy for achieving potent and selective enzyme inhibition. While its synthesis and handling require care, its potential applications in targeted drug design, chemical proteomics, and SAR studies make it a highly valuable compound for researchers at the interface of chemistry and biology. This guide provides the foundational knowledge and practical protocols necessary to begin exploring the potential of this unique bifunctional molecule.

References

© 2026 BenchChem. All rights reserved.

- Ajani, O. O., et al. (2016). Functionalized Benzimidazole Scaffolds: Privileged Heterocycle for Drug Design in Therapeutic Medicine. ResearchGate. Available at: [Link]
- Baker, B. R., et al. (1984). Inhibition of four human serine proteases by substituted benzamidines. PubMed. Available at: [Link]
- Fuji, M., et al. (1995). A Serine Protease-Inhibitory Benzamidine Derivative Inhibits the Growth of Human Colon Carcinoma Cells. PubMed. Available at: [Link]
- BenchChem. (2025). Application Notes and Protocols: Reaction of 4-(Chloromethyl)benzoyl chloride with Primary Amines. BenchChem.
- Fuji, M., et al. (1995). A Serine Protease-inhibitory Benzamidine Derivative Inhibits the Growth of Human Colon Carcinoma Cells. PMC. Available at: [Link]
- Taha, M., et al. (2021). Discovery of Amide-Functionalized Benzimidazolium Salts as Potent α-Glucosidase Inhibitors. PMC. Available at: [Link]
- Sigma-Aldrich.
- Vaia. Problem 21 a. Substitution of a chloromethy... Vaia. Available at: [Link]
- Kumar, V., et al. (2021). Multivalent Tranexamic Acid (TXA) and Benzamidine Derivatives for Serine Protease Inhibition. ACS Publications. Available at: [Link]
- Aseyed, M. A. (2011).
- Berndt, K. D. (2015). Can I use PMSF and benzamidine both as a protease inhibitor in lysis buffer? ResearchGate. Available at: [Link]
- Guo, Y., et al. (2021). Recent Applications of Benzimidazole as a Privileged Scaffold in Drug Discovery. PubMed. Available at: [Link]
- PENTA.
- Sigma-Aldrich.
- Al-Ezzy, R. M. M., & Al-Mulla, A. (2024). Current Achievements of Benzimidazole: A Review. Cureus.
- Wikipedia. Pinner reaction. Wikipedia. Available at: [Link]

© 2026 BenchChem. All rights reserved.

- 3D chemistry. (2020). Chloromethylation of benzene. YouTube. Available at: [Link]
- Stanoeva, E., et al. (2014). SYNTHESIS OF N-BENZAMIDOMETHYL - 4 - TOLUENESULFONAMIDE BY TWO DIFFERENT SYNTHETIC METHODS.
- Al-Ostath, R. A., et al. (2021). An overview on novel synthetic approaches and medicinal applications of benzimidazole compounds. Arabian Journal of Chemistry.
- BenchChem. (2025). An In-depth Technical Guide to the Reactivity of Chloromethyl Groups on the Biphenyl Core. BenchChem.
- Patil, S., et al. (2020). Design, Synthesis and Characterization of Some Novel benzamide derivatives and it's Pharmacological Screening. SciSpace.
- Merck.
- Organic Chemistry Portal. Pinner Reaction. Organic Chemistry Portal. Available at: [Link]
- SynArchive. Pinner Reaction. SynArchive. Available at: [Link]
- The Cynical Chemist. (2021). Pinner Reaction. YouTube. Available at: [Link]
- Chemsrc. 4-(Chloromethyl)benzamide | CAS#:84545-14-2. Chemsrc. Available at: [Link]
- Chem-Magic.com. N-(chloromethyl)benzamide. Chem-Magic.com. Available at: [Link]
- Sciencemadness Wiki. Benzyl chloride. Sciencemadness Wiki. Available at: [Link]
- Singh, J., et al. (2017). Covalent Inhibition in Drug Discovery. PMC. Available at: [Link]
- Groutas, W. C. (2013). New Electrophiles and Strategies for Mechanism-Based and Targeted Covalent Inhibitor Design.
- de Gruiter, I. T., & Verhelst, S. H. L. (2017). Reversible Covalent Inhibition Desired Covalent Adduct Formation by Mass Action.
- Wang, X., et al. (2020). Corrosion Inhibition of Benzyl Quinoline Chloride Derivative-Based Formulation for Acidizing Process. ResearchGate. Available at: [Link]

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopiclabeling.

Email: info@benchchem.com or Request Quote Online.

Sources

- 1. pubs.acs.org [pubs.acs.org]
- 2. Inhibition of four human serine proteases by substituted benzamidines - PubMed [pubmed.ncbi.nlm.nih.gov]
- 3. CAS 7205-91-6: [(Chloromethyl)thio]benzene | CymitQuimica [cymitquimica.com]
- 4. pdf.benchchem.com [pdf.benchchem.com]
- 5. 4-Chlorobenzene-1-carboximidamide hydrochloride | 14401-51-5 [chemicalbook.com]
- 6. fluorochem.co.uk [fluorochem.co.uk]
- 7. 4-(Chloromethyl)benzamide | CAS#:84545-14-2 | Chemsrc [chemsrc.com]
- 8. Pinner reaction - Wikipedia [en.wikipedia.org]
- 9. jk-sci.com [jk-sci.com]
- 10. Pinner Reaction [organic-chemistry.org]
- 11. synarchive.com [synarchive.com]
- 12. m.youtube.com [m.youtube.com]
- 13. Covalent Inhibition in Drug Discovery - PMC [pmc.ncbi.nlm.nih.gov]
- 14. par.nsf.gov [par.nsf.gov]
- 15. pdf.benchchem.com [pdf.benchchem.com]
- 16. BENZYL CHLORIDE | CAMEO Chemicals | NOAA [cameochemicals.noaa.gov]
- 17. merckmillipore.com [merckmillipore.com]
- 18. westliberty.edu [westliberty.edu]

- To cite this document: BenchChem. [What is 4-(Chloromethyl)benzimidamide hydrochloride?]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b12446399/docs#what-is-4-chloromethyl-benzimidamide-hydrochloride]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide

© 2026 BenchChem. All rights reserved.

accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

Contact our Ph.D. Support Team for a compatibility check

© 2026 BenchChem. All rights reserved.